

# Essential Guide to the Proper Disposal of JNJ-26146900

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JNJ-26146900

Cat. No.: B1673006

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For laboratory professionals engaged in pioneering research, the safe handling and disposal of investigational compounds like **JNJ-26146900** is a critical component of operational excellence and environmental responsibility. This document provides a comprehensive, step-by-step guide for the proper disposal of **JNJ-26146900**, a non-steroidal selective androgen receptor modulator (SARM). Adherence to these procedures is essential to ensure the safety of laboratory personnel and to minimize environmental impact.

**JNJ-26146900** is an indole derivative with the chemical formula  $C_{15}H_{15}F_3N_2O_3S$ .<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for **JNJ-26146900** is not publicly available, the hazardous characteristics of the parent compound, indole, provide a basis for a cautious approach to its disposal. Indole is known to be harmful if swallowed, toxic upon skin contact, capable of causing serious eye damage, and highly toxic to aquatic life.<sup>[2][3][4][5]</sup> Therefore, **JNJ-26146900** should be handled as a hazardous substance.

## I. Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) to mitigate exposure risks.

PPE Category	Item	Material/Standard	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified	To protect eyes from splashes.
Body Protection	Laboratory coat	Standard	To protect skin and clothing from contamination.
Respiratory Protection	Fume hood	Standard	To be used when handling the compound in its powdered form to avoid inhalation.

## II. Step-by-Step Disposal Protocol

The disposal of **JNJ-26146900**, whether in pure form or as contaminated material, must be managed as hazardous waste. Under no circumstances should this compound be disposed of down the drain or in regular solid waste.

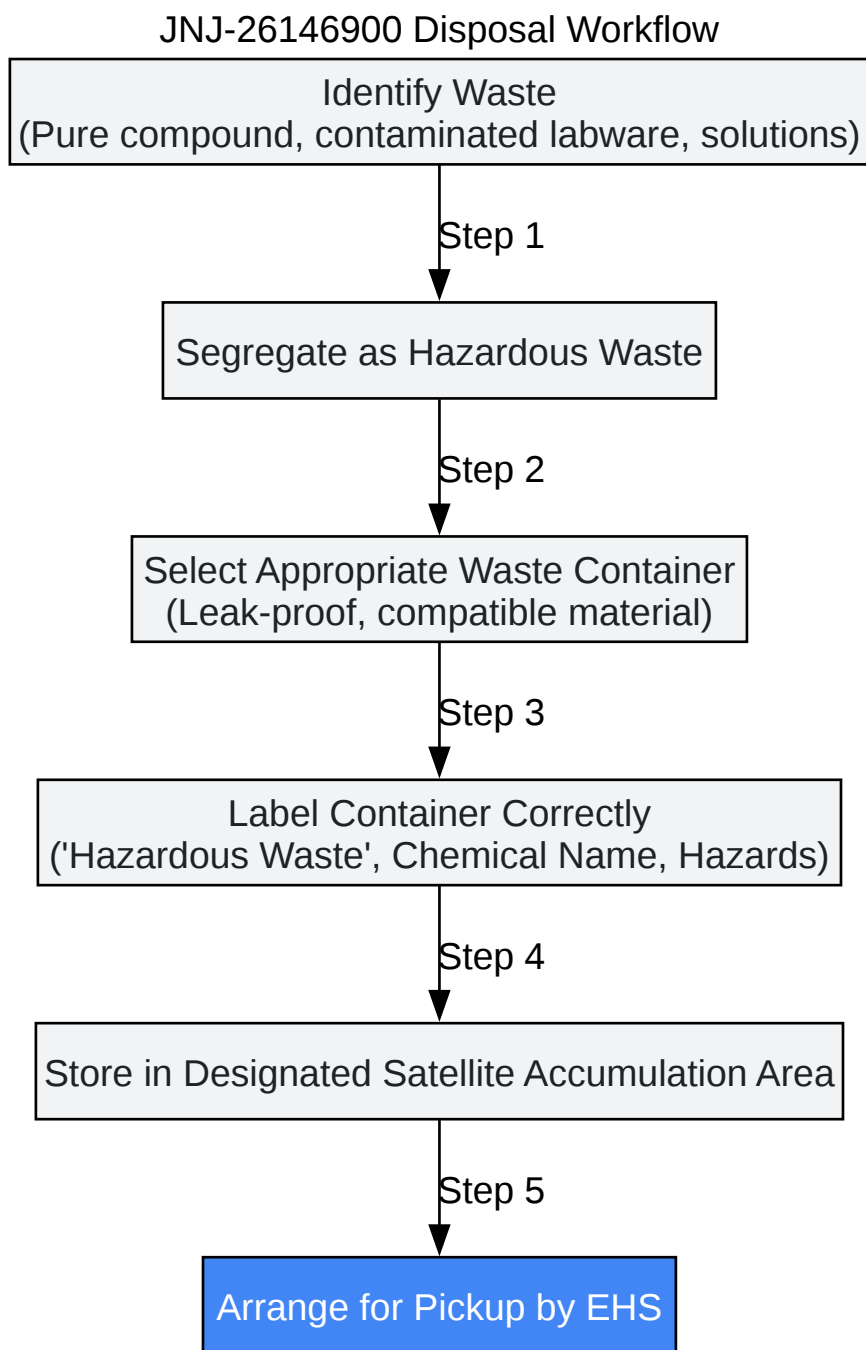
- Waste Identification and Segregation:
  - All materials contaminated with **JNJ-26146900**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials, gloves), and spill cleanup materials, must be segregated as hazardous chemical waste.
  - Do not mix this waste with other chemical waste streams unless compatibility has been verified.
- Waste Collection and Containerization:
  - Solid Waste: Collect all solid waste contaminated with **JNJ-26146900** in a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be made of a

material compatible with the chemical.

- Liquid Waste: Collect all liquid waste containing **JNJ-26146900** in a sealable, non-reactive container. Ensure the container is appropriate for the solvent used.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**JNJ-26146900**," and a clear indication of the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Environmental Hazard").
- Storage:
  - Store the sealed hazardous waste container in a designated and secure satellite accumulation area within the laboratory.
  - This area should be away from general laboratory traffic and incompatible chemicals.
- Disposal Request:
  - Once the waste container is full or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department.
  - Follow your institution's specific procedures for hazardous waste pickup.

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **JNJ-26146900** is depicted in the following diagram.

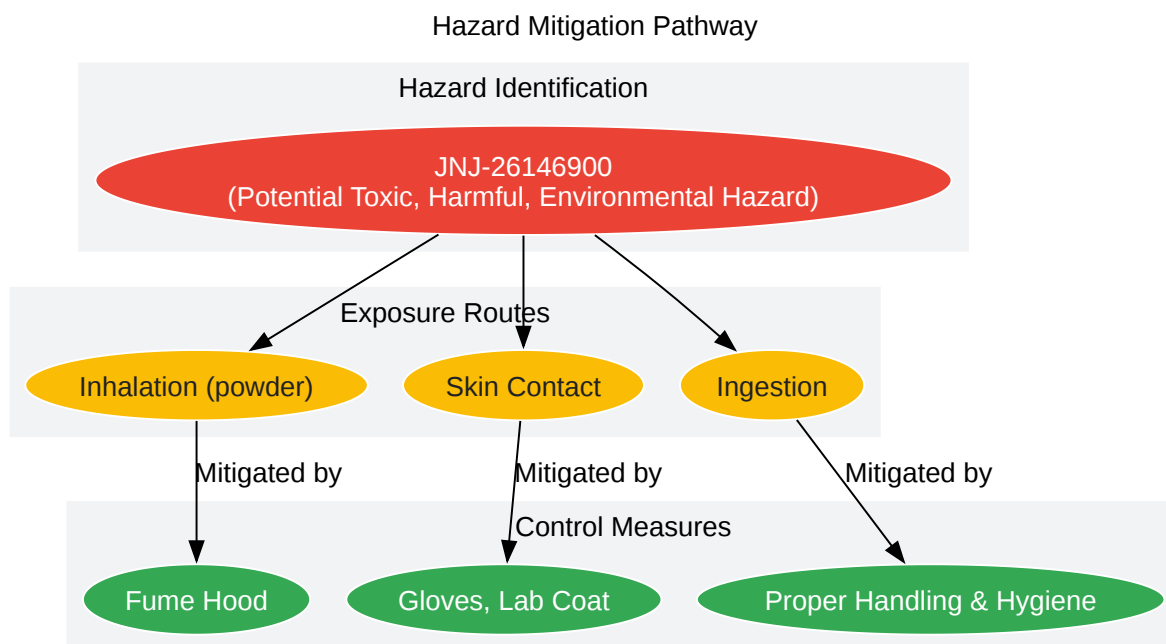


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### JNJ-26146900 Disposal Workflow

## Signaling Pathway of Hazard and Mitigation

Understanding the potential pathway from hazard to exposure is crucial for effective risk mitigation.



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### Hazard Mitigation Pathway

By adhering to these detailed procedures, researchers and laboratory professionals can ensure the safe and environmentally responsible disposal of **JNJ-26146900**, thereby upholding the highest standards of laboratory safety and chemical handling.

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## References

- 1. Jnj-26146900 | C15H15F3N2O3S | CID 11602942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. vigon.com [vigon.com]
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